

4-Bromo-1-butanol-d8 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1-butanol-d8

Cat. No.: B157970

[Get Quote](#)

Technical Guide: 4-Bromo-1-butanol-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the deuterated compound **4-Bromo-1-butanol-d8**, a labeled analog of 4-Bromo-1-butanol. Deuterated compounds are critical in drug development and metabolic studies, serving as internal standards for analytical quantification and as tracers to elucidate metabolic pathways.

Core Data

The key identifiers for **4-Bromo-1-butanol-d8** are its CAS (Chemical Abstracts Service) number and molecular weight. These are fundamental for procurement, regulatory documentation, and experimental design.

Parameter	Value
CAS Number	136091-68-4[1][2]
Molecular Formula	C4HD8BrO[1][3]
Molecular Weight	161.07 g/mol [1][3]
Unlabeled CAS Number	33036-62-3[2][4]

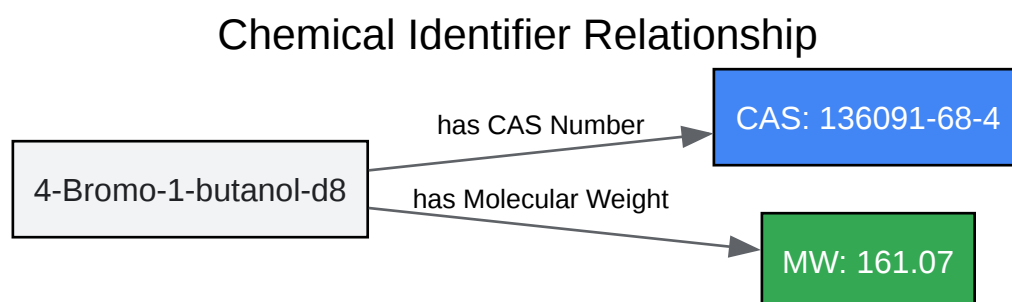
Experimental Protocols

While specific experimental protocols are highly dependent on the research context, the use of **4-Bromo-1-butanol-d8** typically falls under the following methodologies:

- **Internal Standard for Quantitative Analysis:** In techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), a known quantity of **4-Bromo-1-butanol-d8** is added to a sample. Due to its similar chemical properties to the non-deuterated analyte and its distinct mass, it allows for precise quantification of the target molecule.
- **Metabolic Tracer Studies:** **4-Bromo-1-butanol-d8** can be introduced into a biological system to track the metabolic fate of 4-Bromo-1-butanol. The deuterium labeling allows for the differentiation of the administered compound and its metabolites from endogenous molecules.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name and its key identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between compound and its identifiers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 4-Bromo-1-butanol-1,1,2,2,3,3,4,4-d8 | LGC Standards [lgcstandards.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 4-Bromo-1-butanol-1,1,2,2,3,3,4,4-d8 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [4-Bromo-1-butanol-d8 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157970#4-bromo-1-butanol-d8-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com